

Dodecaethylene Glycol: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Dodecaethylene glycol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecaethylene glycol (DEG), a member of the polyethylene glycol (PEG) family, is a polyether compound with the chemical formula $C_{24}H_{50}O_{13}$.^{[1][2]} It is a versatile molecule widely utilized in various scientific and industrial fields, particularly in biomedical and pharmaceutical research. Its unique properties, including high water solubility, biocompatibility, and low toxicity, make it an invaluable component in drug delivery systems, bioconjugation, and as a linker in advanced therapeutic modalities like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).^[3] This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **dodecaethylene glycol**, detailed experimental protocols for their determination, and its applications in a laboratory setting, with a focus on drug development.

Physical and Chemical Properties

Dodecaethylene glycol is a white to off-white waxy solid at room temperature.^[4] Its physical and chemical properties are summarized in the tables below. While specific experimental data for **dodecaethylene glycol** is limited in publicly available literature, the properties of polyethylene glycols, in general, are well-documented and provide a reliable reference.

General Properties

Property	Value	Reference
Chemical Formula	C24H50O13	[1][2]
Molecular Weight	546.65 g/mol	[1][2]
CAS Number	6790-09-6	[1][2]
Appearance	White to off-white waxy solid	[4]
Melting Point	32-36 °C	
Boiling Point	>300 °C	

Solubility

Dodecaethylene glycol exhibits excellent solubility in water and a range of organic solvents due to the presence of repeating hydrophilic ethylene oxide units and terminal hydroxyl groups. This high solubility is a key attribute for its use in pharmaceutical formulations.[4]

Solvent	Solubility
Water	Soluble
Methanol	Soluble[5]
Ethanol	Soluble
Acetone	Soluble
Dichloromethane	Soluble
Tetrahydrofuran (THF)	Soluble

Note: Quantitative solubility data for **dodecaethylene glycol** is not readily available. The information provided is based on the general solubility characteristics of polyethylene glycols.

Spectroscopic Data

While specific spectra for **dodecaethylene glycol** are not widely published, the characteristic peaks for polyethylene glycols in ¹H NMR, ¹³C NMR, and IR spectroscopy are well-

established.

- ^1H NMR: The spectrum is dominated by a large signal around 3.6 ppm, corresponding to the repeating methylene protons (-O-CH₂-CH₂-O-). The terminal methylene protons adjacent to the hydroxyl groups appear at a slightly different chemical shift.
- ^{13}C NMR: The main signal appears around 70 ppm, attributed to the carbon atoms of the repeating ethylene oxide units.
- IR Spectroscopy: A broad absorption band in the region of 3400 cm⁻¹ is characteristic of the O-H stretching of the terminal hydroxyl groups. A strong C-O-C stretching band is observed around 1100 cm⁻¹.[\[6\]](#)

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **dodecaethylene glycol** in a laboratory setting.

Determination of Density

The density of liquid polymers like molten **dodecaethylene glycol** can be determined using the pycnometry method.[\[7\]](#)

Methodology:

- Calibration of Pycnometer:
 - Thoroughly clean and dry a pycnometer of a known volume.
 - Weigh the empty, dry pycnometer (m_{pyc}).
 - Fill the pycnometer with deionized water of a known temperature and density (ρ_{water}).
 - Weigh the pycnometer filled with water ($m_{\text{pyc+water}}$).
 - Calculate the exact volume of the pycnometer (V_{pyc}) using the formula: $V_{\text{pyc}} = (m_{\text{pyc+water}} - m_{\text{pyc}}) / \rho_{\text{water}}$.

- Measurement of **Dodecaethylene Glycol** Density:
 - Melt the **dodecaethylene glycol** sample by gently heating it above its melting point.
 - Fill the calibrated pycnometer with the molten **dodecaethylene glycol**.
 - Allow the pycnometer and its contents to equilibrate to the desired temperature in a water bath.
 - Weigh the pycnometer filled with the sample ($m_{\text{pyc+sample}}$).
 - Calculate the density of the **dodecaethylene glycol** (ρ_{sample}) using the formula:
$$\rho_{\text{sample}} = (m_{\text{pyc+sample}} - m_{\text{pyc}}) / V_{\text{pyc}}.$$

Determination of Viscosity

The viscosity of molten **dodecaethylene glycol** can be measured using a capillary viscometer, such as an Ubbelohde viscometer.[8]

Methodology:

- Apparatus Setup:
 - Select a capillary viscometer of the appropriate size for the expected viscosity range.
 - Clean and dry the viscometer thoroughly.
 - Mount the viscometer vertically in a constant temperature bath set to the desired measurement temperature.
- Sample Preparation and Measurement:
 - Melt the **dodecaethylene glycol** sample.
 - Introduce the molten sample into the viscometer.
 - Allow the sample to thermally equilibrate in the viscometer for at least 15 minutes.

- Using a pipette bulb, draw the liquid up through the capillary tube to a point above the upper timing mark.
- Release the pressure and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark.
- Repeat the measurement at least three times to ensure reproducibility.
- Calculation:
 - The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where C is the calibration constant of the viscometer and t is the average flow time.
 - The dynamic viscosity (η) can be calculated if the density (ρ) of the liquid is known: $\eta = \nu * \rho$.

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed by the following method.^{[9][10][11][12]}

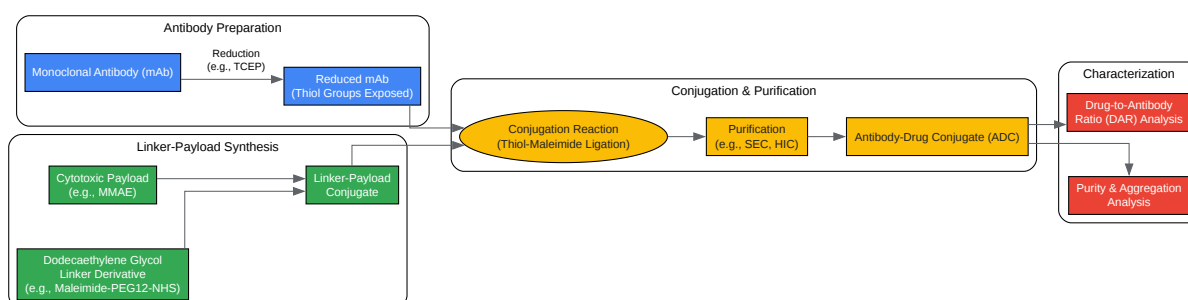
Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **dodecaethylene glycol** to a known volume of the desired solvent in a sealed container.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation and Quantification:
 - Allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution).

- Evaporate the solvent from the withdrawn sample under reduced pressure or gentle heating.
- Weigh the remaining solid residue (the dissolved **dodecaethylene glycol**).
- Calculation:
 - The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

Application in Drug Development: A Workflow for Antibody-Drug Conjugate (ADC) Synthesis

Dodecaethylene glycol and other PEG derivatives are frequently used as linkers in the construction of ADCs. The PEG linker enhances the solubility and stability of the ADC and provides a spacer between the antibody and the cytotoxic payload.[13]



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References

- 1. Dodecaethylene glycol | C₂₄H₅₀O₁₃ | CID 81248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dodecaethylene Glycol - CAS - 6790-09-6 | Axios Research [axios-research.com]
- 3. Dodecaethylene glycol | 6790-09-6 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. achemtek.com [achemtek.com]
- 6. bcc.bas.bg [bcc.bas.bg]
- 7. eng.libretexts.org [eng.libretexts.org]
- 8. fao.org [fao.org]
- 9. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 10. quora.com [quora.com]
- 11. education.com [education.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. adc.bocsci.com [adc.bocsci.com]
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